

1,3,5-Pentanetriol: A Technical Whitepaper on Potential Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Pentanetriol

Cat. No.: B042939

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **1,3,5-Pentanetriol** is a triol, a chemical compound containing three hydroxyl groups. Its structure suggests potential utility as a versatile building block in polymer chemistry and as an excipient in pharmaceutical formulations. However, a comprehensive review of publicly available scientific literature reveals a significant gap in dedicated research exploring its specific applications. This technical guide summarizes the known physicochemical properties of **1,3,5-Pentanetriol** and explores its potential, yet currently undocumented, research applications based on the established roles of similar polyols. Due to the limited specific data, this paper will focus on theoretical applications and general methodologies common for polyols in related fields.

Introduction

1,3,5-Pentanetriol (CAS No. 4328-94-3) is a linear, five-carbon molecule functionalized with hydroxyl groups at the first, third, and fifth positions.^[1] This structure imparts hydrophilicity and provides multiple reactive sites for chemical modification. While its isomeric counterpart, 1,2,5-pentanetriol, has been investigated as a bio-based component in the synthesis of polyurethane foams, dedicated research on the applications of **1,3,5-Pentanetriol** remains conspicuously absent from peer-reviewed literature. This whitepaper aims to bridge this knowledge gap by providing a foundational understanding of its properties and postulating its potential research applications.

Physicochemical Properties of 1,3,5-Pentanetriol

A summary of the key physicochemical properties of **1,3,5-Pentanetriol** is presented in Table 1. These properties are primarily derived from chemical databases and computational models.

[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ O ₃	[1]
Molecular Weight	120.15 g/mol	[1]
CAS Number	4328-94-3	[1]
Appearance	Solid	
Storage Temperature	Refrigerator	
Purity	≥95%	

Potential Research Applications

Based on the chemical nature of **1,3,5-Pentanetriol** and the known applications of other polyols, several key areas of research present themselves as fertile ground for investigation.

Polymer Chemistry

The trifunctionality of **1,3,5-Pentanetriol** makes it a prime candidate as a crosslinking agent or a monomer in the synthesis of various polymers.

Hypothetical Application: **1,3,5-Pentanetriol** could be employed as a monomer in the synthesis of biodegradable polyesters. The introduction of a triol into a polyester backbone would create branched or cross-linked structures, potentially enhancing the mechanical properties and altering the degradation kinetics of the resulting polymer.

Generic Experimental Protocol for Polyester Synthesis:

- Reactants: **1,3,5-Pentanetriol**, a dicarboxylic acid (e.g., adipic acid, succinic acid), and a suitable catalyst (e.g., tin(II) octoate).

- Procedure:
 - The reactants are charged into a reaction vessel equipped with a mechanical stirrer, a nitrogen inlet, and a distillation outlet.
 - The mixture is heated under a nitrogen atmosphere to a temperature sufficient to initiate polymerization (typically 150-200°C).
 - The reaction is allowed to proceed, with the removal of water as a byproduct, until the desired molecular weight is achieved.
 - The resulting polyester is then purified and characterized using techniques such as Gel Permeation Chromatography (GPC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Differential Scanning Calorimetry (DSC).

Hypothetical Application: Similar to its isomer, 1,2,5-pentanetriol, **1,3,5-Pentanetriol** could serve as a polyol component in the synthesis of polyurethanes. Its three hydroxyl groups would react with isocyanates to form a cross-linked polyurethane network, which could be tailored for applications ranging from foams to coatings and adhesives.

Generic Experimental Protocol for Polyurethane Synthesis:

- Reactants: **1,3,5-Pentanetriol**, a diisocyanate (e.g., methylene diphenyl diisocyanate (MDI) or toluene diisocyanate (TDI)), a catalyst (e.g., dibutyltin dilaurate), and potentially a blowing agent for foam production.
- Procedure:
 - The **1,3,5-Pentanetriol** and catalyst are mixed in a suitable reaction vessel.
 - The diisocyanate is added to the mixture under vigorous stirring.
 - For foam synthesis, a blowing agent is introduced to create the porous structure.
 - The reaction mixture is allowed to cure, forming the solid polyurethane material.
 - The properties of the resulting polyurethane are then characterized (e.g., density, compressive strength, thermal stability).

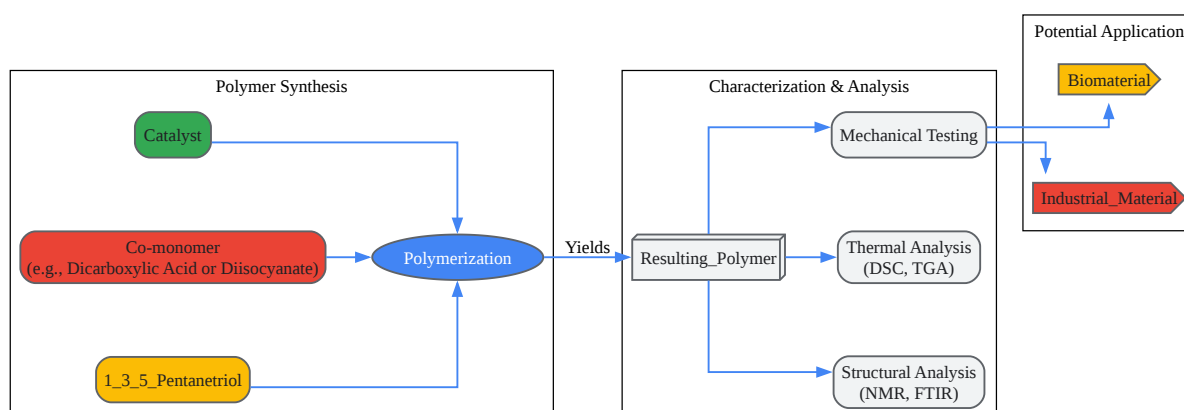
Drug Delivery and Pharmaceutical Formulations

The hydrophilic nature and multiple functional groups of **1,3,5-Pentanetriol** suggest its potential use in drug delivery systems and as a pharmaceutical excipient.

Hypothetical Application: **1,3,5-Pentanetriol** could be used to synthesize biodegradable and biocompatible polymers for encapsulating therapeutic agents. The hydroxyl groups could also be functionalized to attach targeting ligands or to modify the release profile of the encapsulated drug. As an excipient, it could function as a solubilizing agent, humectant, or plasticizer in various dosage forms.

Visualizing Potential Workflows

While no specific signaling pathways involving **1,3,5-Pentanetriol** have been identified, we can visualize the logical workflow for its potential application in polymer synthesis.



[Click to download full resolution via product page](#)

Caption: A conceptual workflow for the synthesis and characterization of novel polymers using **1,3,5-Pentanetriol** as a monomer.

Conclusion and Future Directions

1,3,5-Pentanetriol represents an under-explored molecule with significant potential in materials science and pharmaceutical development. Its trifunctional nature offers a platform for creating complex and highly functionalized materials. The lack of dedicated research into its applications presents a clear opportunity for novel investigations. Future research should focus on:

- **Systematic Synthesis and Characterization:** Detailed studies on the synthesis of polyesters, polyurethanes, and other polymers using **1,3,5-Pentanetriol**, with thorough characterization of their properties.
- **Biocompatibility and Toxicity Studies:** Evaluation of the safety profile of **1,3,5-Pentanetriol** and its derivatives to determine their suitability for biomedical applications.
- **Drug Delivery Vehicle Development:** Exploration of **1,3,5-Pentanetriol**-based polymers for the encapsulation and controlled release of therapeutic agents.

The information presented in this whitepaper, though based on the general properties of polyols, provides a solid foundation and a call to action for the scientific community to explore the untapped potential of **1,3,5-Pentanetriol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3,5-Pentanetriol | C₅H₁₂O₃ | CID 554363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [1,3,5-Pentanetriol: A Technical Whitepaper on Potential Research Applications]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b042939#potential-research-applications-of-1-3-5-pentametanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com